

An In-depth Technical Guide to the Physical Properties of Tris(trimethylsiloxy)ethylene

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Compound of Interest

Compound Name: *Tris(trimethylsiloxy)ethylene*

Cat. No.: *B1296553*

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Introduction

Tris(trimethylsiloxy)ethylene, with the chemical formula $C_{11}H_{28}O_3Si_3$, is an organosiloxane compound of significant interest in organic synthesis and materials science.^{[1][2]} Its unique structure, featuring a vinyl group functionalized with three trimethylsiloxy groups, imparts a distinct set of physical and chemical properties that make it a valuable reagent and building block. This guide provides a comprehensive overview of the core physical properties of **Tris(trimethylsiloxy)ethylene** liquid, offering insights into its handling, application, and the scientific principles governing its behavior.

Molecular and Chemical Identity

- Chemical Name: **Tris(trimethylsiloxy)ethylene**^{[3][4]}
- Synonyms: Tris(trimethylsiloxy)ethene, [Vinyl-2-ylidenetris(oxy)]tris[trimethylsilane]^{[1][5]}
- CAS Number: 69097-20-7^{[1][2][3][5][6]}
- Molecular Formula: $C_{11}H_{28}O_3Si_3$ ^{[1][3][6]}
- Molecular Weight: 292.59 g/mol ^{[1][5]}
- Appearance: Clear, colorless to yellowish liquid.^{[2][3][4][6]}

Core Physical Properties

The utility of **Tris(trimethylsiloxy)ethylene** in various applications is underpinned by its distinct physical characteristics. These properties dictate its behavior under different conditions and are crucial for process design, optimization, and safety.

Summary of Physical Properties

Property	Value	Conditions
Boiling Point	54-56 °C	@ 0.1 mmHg[3][6]
90 °C	@ 1 mmHg[1][5]	
Melting Point	< 0 °C	
Density	0.886 g/mL	@ 25 °C[3][6]
Relative Density	0.885	
Refractive Index	1.420	@ 20 °C (lit.)[3][6]
Vapor Pressure	< 0.05 mmHg	@ 25 °C[1]
Flash Point	39 °C	
58 °C	Closed cup	
103 °F	[3][6][7]	
Solubility	Insoluble in water.[2][3][6] Soluble in organic solvents like dichloromethane and tetrahydrofuran.[2]	
Stability	Stable in sealed containers under a dry, inert atmosphere. [8] Readily hydrolyzed in protic solvents.[6][9]	

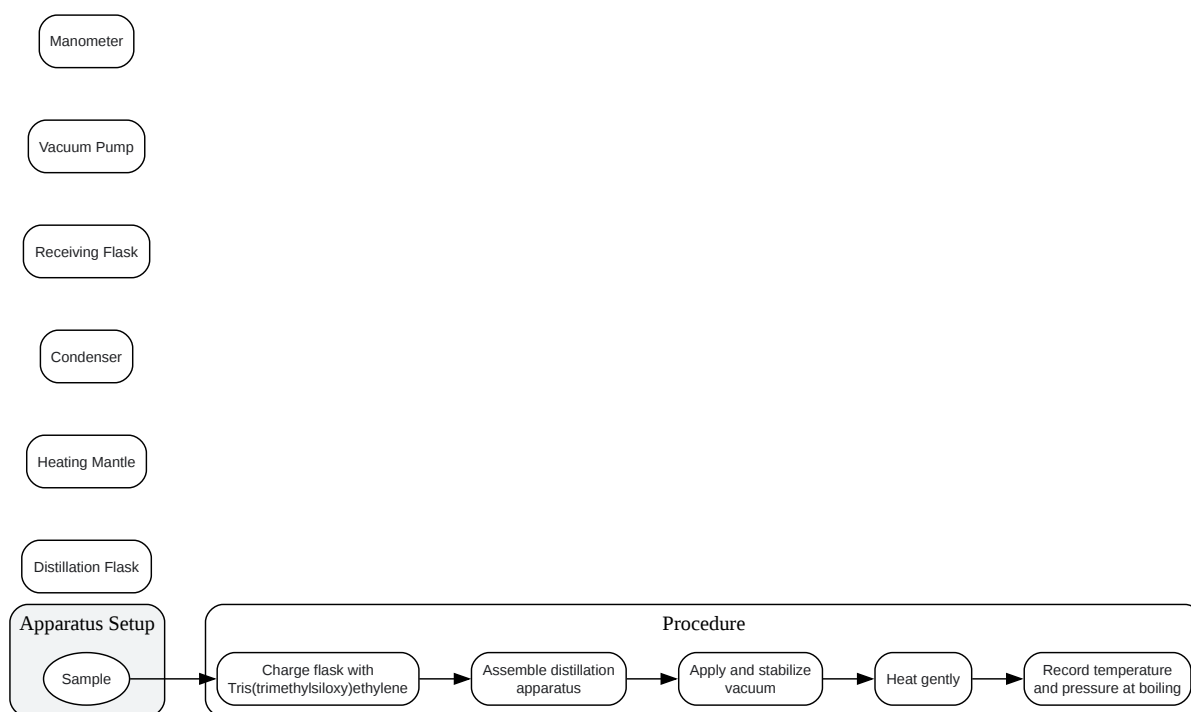
Experimental Determination of Physical Properties: Methodologies

The accurate determination of physical properties is paramount for the reliable application of any chemical compound. The following outlines the standard experimental protocols for measuring the key physical parameters of liquid **Tris(trimethylsiloxy)ethylene**.

Boiling Point Determination

The boiling point of **Tris(trimethylsiloxy)ethylene** is typically determined under reduced pressure to prevent decomposition at elevated temperatures.

Workflow for Vacuum Distillation:



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Caption: Workflow for determining boiling point under reduced pressure.

Step-by-Step Protocol:

- **Apparatus Setup:** Assemble a standard vacuum distillation apparatus, ensuring all joints are properly sealed.

- **Sample Preparation:** Place a sample of **Tris(trimethylsiloxy)ethylene** and a boiling chip into the distillation flask.
- **Vacuum Application:** Connect the apparatus to a vacuum pump and a manometer. Evacuate the system to the desired pressure (e.g., 0.1 mmHg or 1 mmHg).
- **Heating:** Gently heat the distillation flask using a heating mantle.
- **Data Recording:** Record the temperature at which the liquid boils and condenses, along with the stable pressure reading from the manometer.

Density and Refractive Index Measurement

These properties are crucial for identity confirmation and purity assessment.

Protocol:

- **Temperature Control:** Ensure the sample of **Tris(trimethylsiloxy)ethylene** is equilibrated to the specified temperature (25 °C for density, 20 °C for refractive index).
- **Density Measurement:** Use a calibrated pycnometer or a digital density meter to determine the mass of a known volume of the liquid.
- **Refractive Index Measurement:** Employ a calibrated refractometer, placing a drop of the liquid on the prism and recording the refractive index.

Handling, Storage, and Safety

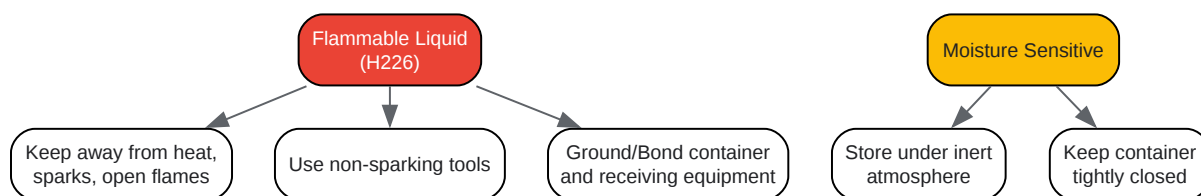
As a flammable and moisture-sensitive liquid, proper handling and storage procedures are critical to ensure safety and maintain the integrity of **Tris(trimethylsiloxy)ethylene**.^{[1][10]}

Key Safety and Handling Recommendations:

- **Storage:** Store in a cool, dry, well-ventilated place in a tightly sealed container under an inert atmosphere.^{[1][10]} Recommended storage temperature is 2-8°C.^{[2][3]}
- **Handling:** Handle in a well-ventilated area, away from heat, sparks, and open flames.^{[1][8]} Use non-sparking tools and take precautionary measures against static discharge.^{[1][11]}

- Personal Protective Equipment (PPE): Wear appropriate protective gloves (neoprene or nitrile rubber), chemical goggles, and protective clothing.[1] In case of potential inhalation, use a NIOSH-certified organic vapor respirator.[1][8]
- Incompatibilities: Avoid contact with alkalis, metal salts, and oxidizing agents.[1] It is also incompatible with strong acids and finely powdered metals.[10]
- Hydrolytic Sensitivity: The compound reacts slowly with moisture and is readily hydrolyzed in protic solvents.[6][7][9]

Logical Relationship of Safety Precautions:



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